

Essential Safety and Operational Guide for Handling Dimethylphenylphosphine

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Compound of Interest

Compound Name: *Dimethylphenylphosphine*

Cat. No.: *B1211355*

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **Dimethylphenylphosphine**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Chemical and Physical Properties of Dimethylphenylphosphine

For quick reference, the following table summarizes the key quantitative data for **Dimethylphenylphosphine**.

Property	Value
Molecular Formula	C ₈ H ₁₁ P
Molecular Weight	138.15 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	74-75 °C at 12 mmHg
Density	0.971 g/mL at 25 °C
Flash Point	49 °C (120.2 °F) - closed cup
Vapor Pressure	11 mmHg at 68 °C
Solubility	Insoluble in water
Refractive Index	n _{20/D} 1.563

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent exposure.[\[1\]](#) The following PPE should be worn at all times when handling **Dimethylphenylphosphine**:

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[\[2\]](#) A face shield should be worn over safety glasses if there is a risk of splashing.[\[3\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile or chloroprene).[\[4\]](#) Always inspect gloves for any signs of degradation or punctures before use.[\[4\]](#) Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[\[5\]](#)
 - Protective Clothing: A flame-resistant lab coat should be worn over cotton clothing.[\[3\]](#) Ensure the lab coat is buttoned and fits properly to cover as much skin as possible.[\[3\]](#) Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)

- Respiratory Protection: If working in an area with insufficient ventilation or where exposure limits may be exceeded, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter) is necessary.[3][6]

Safe Handling Protocol

Adherence to the following step-by-step procedure is crucial for the safe handling of **Dimethylphenylphosphine**.

- Preparation:
 - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[2][7]
 - Work in a well-ventilated area, preferably in a chemical fume hood.[5]
 - Keep away from heat, sparks, open flames, and other ignition sources.[2] Use non-sparking tools and explosion-proof equipment.[2]
- Handling:
 - Avoid contact with skin, eyes, and clothing.[7]
 - Avoid inhalation of vapor or mist.[5]
 - Ground and bond the container and receiving equipment to prevent static discharge.[2]
 - Keep the container tightly closed when not in use.[7]
- After Handling:
 - Wash hands and any exposed skin thoroughly after handling.[2][7]
 - Decontaminate all equipment and the work area with soap and water.[4]

Storage and Disposal Plan

Storage:

- Store in a cool, dry, and well-ventilated place.[7]
- Keep the container tightly closed.[2]
- The chemical is air-sensitive; store under an inert gas.[4]
- Store away from incompatible materials such as strong oxidizing agents.[7]

Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.[8][9]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7]
- Engage a licensed professional waste disposal service to dispose of this material.[8][9]
- Do not allow the product to enter drains.[5]
- Contaminated packaging should be completely emptied and can be disposed of in the same manner as the product itself.[8][9]

Emergency and First-Aid Procedures

In case of exposure, follow these first-aid measures immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.[7]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[7]

Workflow for Handling **Dimethylphenylphosphine**

Caption: Workflow for the safe handling of **Dimethylphenylphosphine**.

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